

Agatharesinol Acetonide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Agatharesinol acetonide*

Cat. No.: *B566097*

[Get Quote](#)

FOR IMMEDIATE RELEASE

This technical guide provides a comprehensive overview of **Agatharesinol acetonide**, a lignan derivative with demonstrated anticancer properties. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, experimental protocols, and potential mechanisms of action of this compound.

Chemical and Physical Properties

Agatharesinol acetonide, with the Chemical Abstracts Service (CAS) number 800389-33-7, is a derivative of the natural product agatharesinol.^{[1][2][3]} Key quantitative data for this compound are summarized in the table below.

Property	Value	Source
CAS Number	800389-33-7	[1][2][3]
Molecular Formula	C ₂₃ H ₂₈ O ₆	
Molecular Weight	400.47 g/mol	
Physical Description	Powder	[2]
Purity	≥98%	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	[2]

Biological Activity

Agatharesinol acetone has demonstrated notable anticancer activity against the A549 non-small-cell lung cancer (NSCLC) cell line, exhibiting a half-maximal inhibitory concentration (IC₅₀) of 27.1 μM.[2]

Experimental Protocols

While a specific, detailed protocol for the synthesis of **Agatharesinol acetone** is not readily available in the public domain, it is known to be a derivative of agatharesinol, which can be isolated from natural sources such as *Sequoia sempervirens* (Coast Redwood).[2] The structural elucidation of **Agatharesinol acetone** has been achieved through high-resolution mass spectrometry (HR-MS) and nuclear magnetic resonance (NMR) spectroscopy.

For researchers investigating the anticancer properties of **Agatharesinol acetone**, the following are generalized protocols for common in vitro assays using the A549 cell line.

Cell Viability and Cytotoxicity Assays (MTT and CellTiter-Glo®)

A common method to assess the cytotoxic effects of a compound on cancer cells is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay or the CellTiter-Glo® Luminescent Cell Viability Assay.

Workflow for Anticancer Activity Assessment:

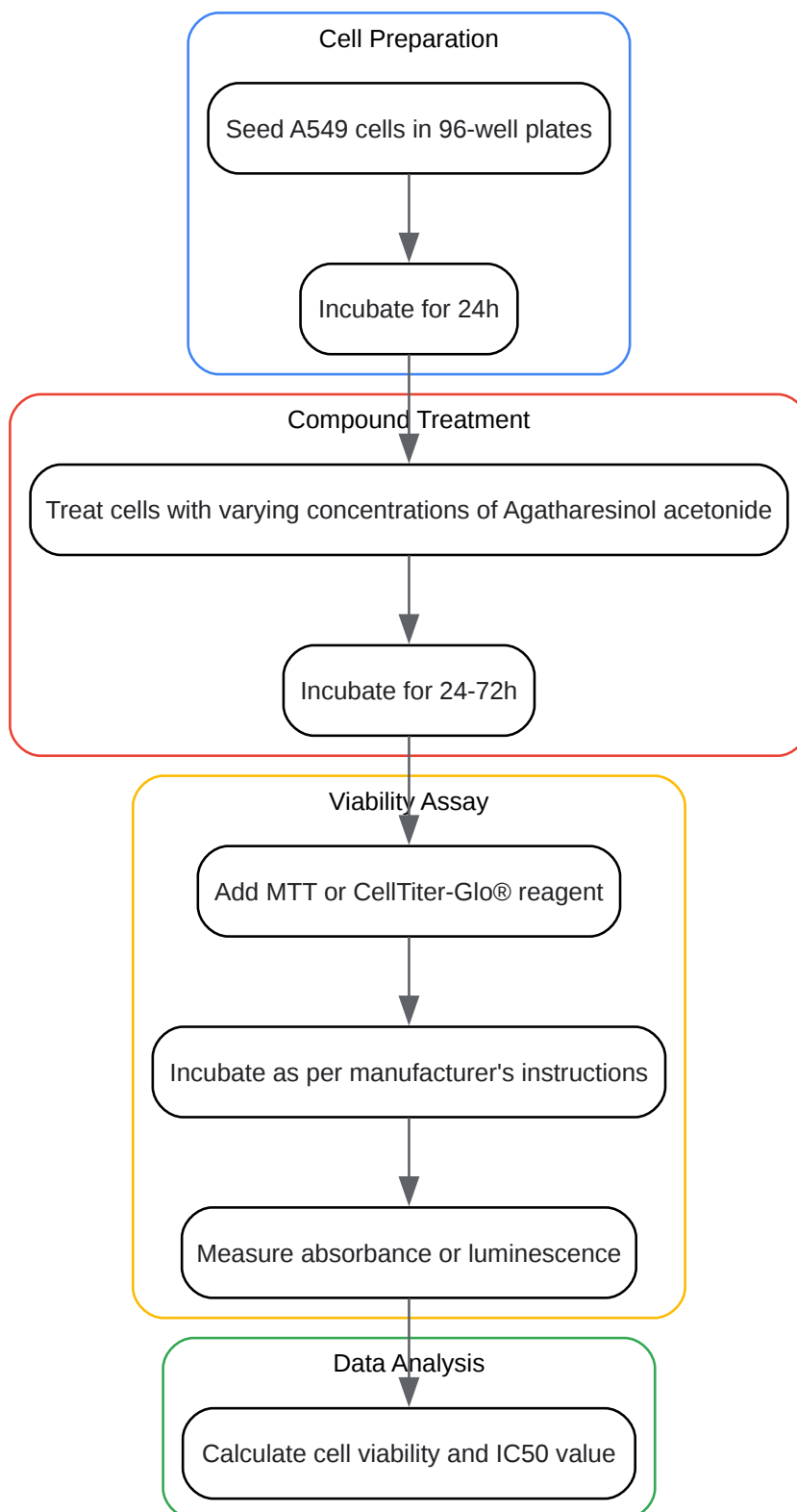
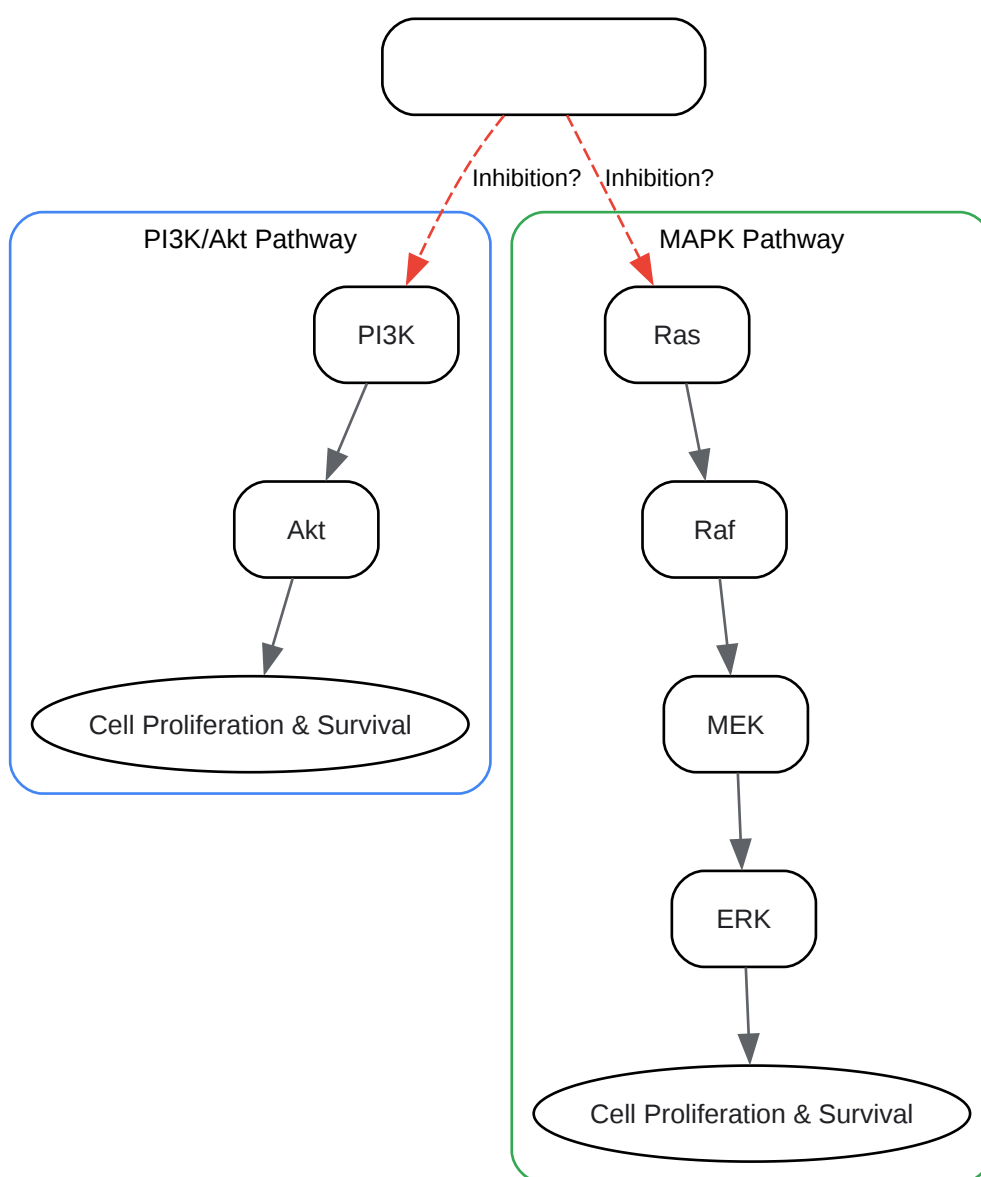
[Click to download full resolution via product page](#)

Figure 1: A generalized workflow for determining the in vitro anticancer activity of **Agatharesinol acetone** on A549 cells.

Potential Signaling Pathways

While specific studies on the signaling pathways affected by **Agatharesinol acetone** in A549 cells are not yet available, the PI3K/Akt and MAPK pathways are common targets for natural product-derived anticancer compounds in non-small cell lung cancer. Further research is warranted to elucidate the precise mechanism of action of **Agatharesinol acetone**.

Hypothesized Signaling Pathway Inhibition:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. rsc.org [rsc.org]
- To cite this document: BenchChem. [Agatharesinol Acetonide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b566097#agatharesinol-acetonide-cas-number-and-properties\]](https://www.benchchem.com/product/b566097#agatharesinol-acetonide-cas-number-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com